

# An In-depth Technical Guide to the Safe Handling of 2-Chloroheptane

Author: BenchChem Technical Support Team. Date: December 2025



This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-chloroheptane**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding of the substance's properties and associated hazards.

## **Chemical and Physical Properties**

A clear understanding of the physical and chemical properties of **2-chloroheptane** is fundamental for its safe handling and use in experimental settings. The following table summarizes key quantitative data.



Property	Value	Source
Molecular Formula	C7H15Cl	[1][2][3]
Molecular Weight	134.65 g/mol	[1]
CAS Number	1001-89-4	[1]
EC Number	213-683-7	[1]
Appearance	Colorless to Almost colorless clear liquid	[2]
Boiling Point	150.00 °C @ 760.00 mm Hg (estimated)	[4]
140-141 °C	[3]	
Melting Point	-69.5 °C (estimate)	[3]
Flash Point	38 °C (100.4 °F)	
39.20 °C (103.00 °F) TCC (estimated)	[4]	
Density	0.8649 g/cm³ @ 20 °C	[3]
Specific Gravity	0.87	[5]
Vapor Pressure	5.000000 mmHg @ 25.00 °C (estimated)	[4]
Solubility	Insoluble (0.036 g/L) @ 25 °C	[2]
logP (o/w)	3.970 (estimated)	[4]
Refractive Index	1.42954 @ 20 °C	[3]

## **Hazard Identification and Classification**

**2-Chloroheptane** is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with its flammability and its irritant effects on the skin, eyes, and respiratory system. [1][2]



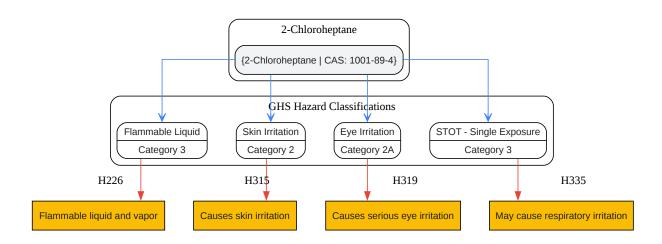
#### GHS Classification:[2]

- Flammable Liquids: Category 3[1]
- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2A (Causes serious eye irritation)[1][6]
- Specific Target Organ Toxicity Single Exposure: Category 3 (Respiratory system)[1]

#### Hazard Statements:[2][7]

- H226: Flammable liquid and vapor.[1][7]
- H315: Causes skin irritation.[1][7]
- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][2]

The following diagram illustrates the GHS hazard classification for **2-chloroheptane**.





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Caption: GHS Hazard Classification for 2-Chloroheptane.

# Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **2-chloroheptane** necessitates strict adherence to safety protocols to minimize exposure and prevent accidents.

#### **Engineering Controls:**

- Work in a well-ventilated area, preferably under a chemical fume hood.[8]
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ground and bond containers and receiving equipment to prevent static discharge.

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat.[7]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[6]

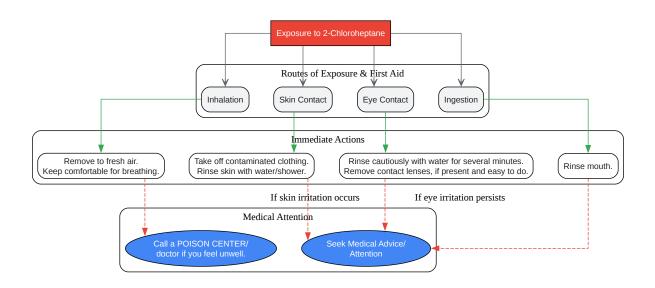
#### General Hygiene:

- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.

## **First-Aid Measures**



In the event of exposure to **2-chloroheptane**, immediate first aid is crucial. The following workflow outlines the appropriate response measures.



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Caption: First-Aid Workflow for **2-Chloroheptane** Exposure.

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Skin Contact: If on skin or hair, take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention.[2]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical



advice/attention.[2]

Ingestion: Rinse mouth. Get medical advice/attention.[6]

## **Fire-Fighting Measures**

- 2-Chloroheptane is a flammable liquid and vapor.
- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[7]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air.[8] Hazardous combustion products include carbon oxides and hydrogen chloride gas.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

## **Accidental Release Measures**

In case of a spill or release, follow these procedures:

- Personal Precautions: Evacuate the area. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Methods for Containment and Cleaning Up: Contain the spillage and then collect with a noncombustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[8]

## Storage and Disposal

• Storage: Keep the container tightly closed in a dry and well-ventilated place. Store in a cool place, away from heat, sparks, open flames, and hot surfaces.



• Disposal: Dispose of contents/container to an approved waste disposal plant.

## **Toxicological Information**

Detailed toxicological studies on **2-chloroheptane** are limited in the provided search results. However, based on its classification, it is known to cause skin and eye irritation and may cause respiratory irritation.[1] No data was available for carcinogenicity, mutagenicity, or reproductive toxicity.

## **Experimental Protocols**

The determination of the physicochemical and toxicological properties presented in safety data sheets follows standardized experimental protocols, typically adhering to guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) or national regulatory bodies. While specific experimental details for **2-chloroheptane** were not available in the initial search, the following are examples of standard methodologies that would be used:

- Flash Point: Determined using either a closed-cup (e.g., Pensky-Martens Closed Cup Tester, ASTM D93) or open-cup (e.g., Cleveland Open Cup Tester, ASTM D92) method. The closedcup method is generally preferred for more volatile liquids.
- Boiling Point: Measured according to OECD Guideline 103, which involves distillation of the liquid and recording the temperature at which it boils at atmospheric pressure.
- Skin Irritation/Corrosion: Typically assessed using in vivo methods (OECD Guideline 404)
  involving the application of the substance to the skin of laboratory animals (usually rabbits)
  and observing for signs of erythema and edema. In vitro methods using reconstructed
  human epidermis models are also becoming more common.
- Eye Irritation/Corrosion: The traditional method is the Draize test (OECD Guideline 405), where the substance is applied to the eyes of rabbits. However, in vitro alternatives such as the Bovine Corneal Opacity and Permeability (BCOP) test are increasingly used.
- Acute Toxicity: Assessed through oral, dermal, and inhalation routes (OECD Guidelines 420, 402, and 403, respectively) to determine the LD50 (lethal dose for 50% of the test population) or LC50 (lethal concentration for 50% of the test population).



This guide provides a foundation for the safe handling and use of **2-chloroheptane**. It is imperative for all personnel to read and understand the specific Safety Data Sheet provided by the manufacturer before working with this chemical. Always adhere to established laboratory safety protocols and use appropriate personal protective equipment.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 2-Chloroheptane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094523#2-chloroheptane-safety-data-sheet-sds-and-handling-precautions]

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